

2-Ethylfenchol: A Technical Guide to Laboratory Safety and Handling

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This guide provides an in-depth overview of the essential safety and handling protocols for **2-Ethylfenchol** in a laboratory setting. The information is compiled from various safety data sheets and chemical suppliers to ensure a comprehensive understanding of the potential hazards and the necessary precautions.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **2-Ethylfenchol** is fundamental to its safe handling. These properties are summarized in the table below.

Property	Value	Reference
CAS Number	18368-91-7	[1][2]
Molecular Formula	C ₁₂ H ₂₂ O	[1][2]
Molecular Weight	182.30 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Earthy, camphor-like	[4]
Boiling Point	105 °C at 15 mmHg	[2][3]
Flash Point	88 °C (190.4 °F) - closed cup	[2][5]
Density	0.956 g/mL at 25 °C	[2]
Specific Gravity	0.946 to 0.967 at 25 °C	[3]
Refractive Index	1.470 to 1.491 at 20 °C	[3]
Solubility	Soluble in ethanol, propylene glycol, and most fixed oils. Insoluble in water.	[4]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Ethylfenchol** is classified as a combustible liquid.

- GHS Classification: Flammable liquids (Category 4), H227 - Combustible liquid.[3][6]
- Signal Word: Warning.[3][6]
- Hazard Statement: H227 - Combustible liquid.[3][6]

While no other major hazards are listed, it is crucial to handle this chemical with care, as with any laboratory reagent.[3][6]

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to ensure a safe laboratory environment.

Handling

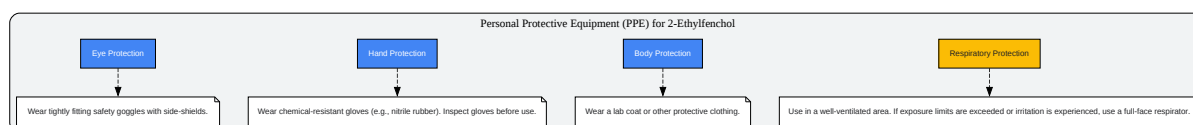
- Handle in a well-ventilated area to minimize inhalation of vapors.[7]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1][7]
- Avoid contact with skin and eyes.[1]
- Keep away from heat, sparks, open flames, and other sources of ignition.[3][6][7]
- Use non-sparking tools and take precautionary measures against static discharge.[1][8]
- Wash hands thoroughly after handling.[7]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][6][7]
- Keep away from incompatible materials such as strong oxidizing agents.[8]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is a critical line of defense against chemical exposure.

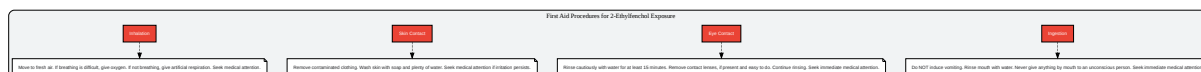


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Figure 1. Recommended Personal Protective Equipment for handling **2-Ethylfenchol**.

First Aid Measures

In the event of accidental exposure, prompt and appropriate first aid is crucial.



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Figure 2. First aid measures for different routes of exposure to **2-Ethylfenchol**.

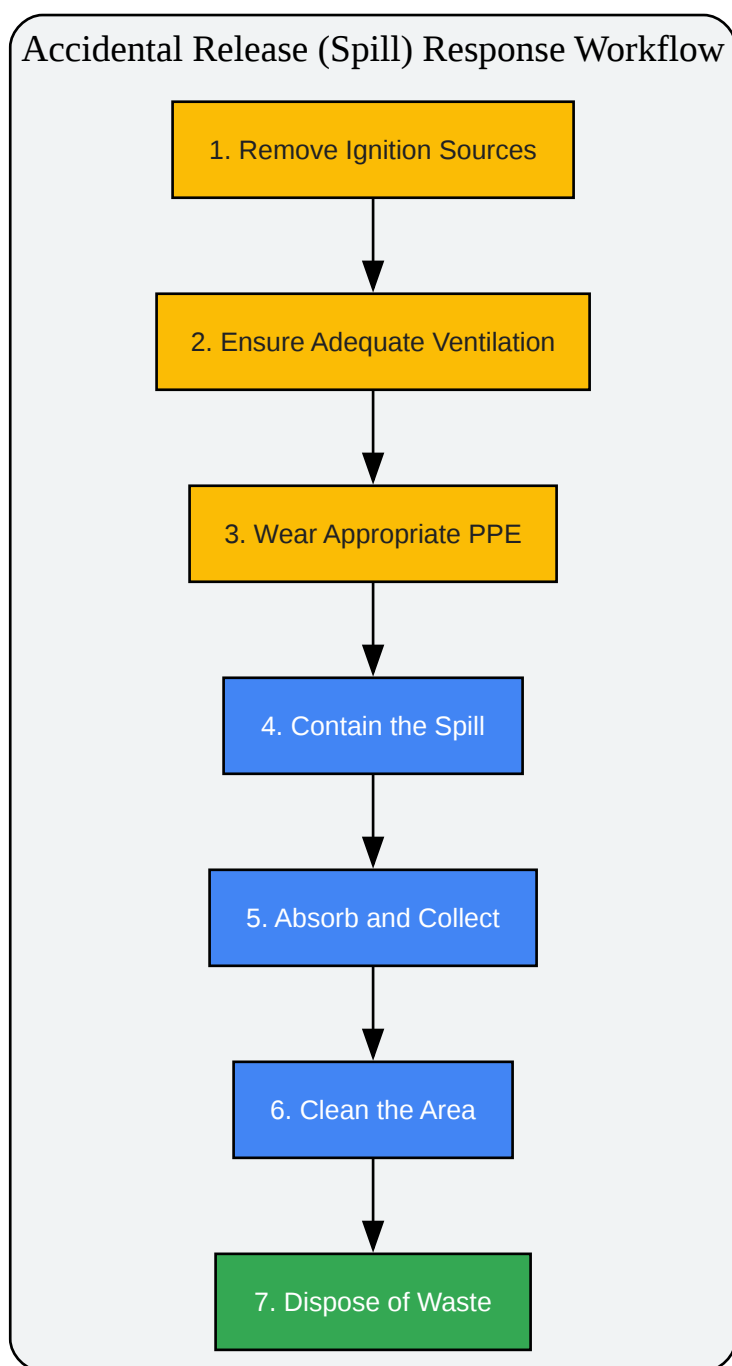
Firefighting and Accidental Release Measures

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: As a combustible liquid, vapors may form explosive mixtures with air.[8]
Containers may explode when heated.[8]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1][8]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.



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Figure 3. Step-by-step workflow for responding to a **2-Ethylfenchol** spill.

- Personal Precautions: Evacuate personnel to a safe area.^[1] Avoid breathing vapors, mist, or gas.^[1]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[1] Do not let the product enter drains.[1]
- Methods for Cleaning Up: Absorb with an inert material (e.g., dry sand, earth) and place in a suitable, closed container for disposal.[1][8]

Toxicological Information and Experimental Protocols

Specific toxicological studies for **2-Ethylfenchol**, such as oral, dermal, and inhalation toxicity, have not been determined.[3][6] However, as a fragrance ingredient, its safety is evaluated by organizations like the Research Institute for Fragrance Materials (RIFM).[9] In the absence of specific data for **2-Ethylfenchol**, this section outlines the standard methodologies that would be employed for its toxicological assessment, based on the Organization for Economic Co-operation and Development (OECD) guidelines for the testing of chemicals.[6]

Acute Oral Toxicity - OECD Test Guideline 425

This test is designed to determine the median lethal dose (LD50) of a substance when administered orally.

- Principle: A stepwise procedure is used where a single animal is dosed at a time. The outcome of the previous animal (survival or death) determines the dose for the next animal. The test uses a minimal number of animals to obtain a statistically significant result.
- Methodology:
 - Animal Model: Typically, female rats are used. Animals are fasted before dosing.[10]
 - Dose Administration: The test substance is administered in a single dose by gavage.
 - Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[11] Body weight is recorded at specified intervals.[11]
 - Data Analysis: The LD50 is calculated using the maximum likelihood method.

Acute Dermal Toxicity - OECD Test Guideline 402

This method assesses the potential for a substance to cause adverse effects upon a single dermal application.

- Principle: The test substance is applied to the skin of several groups of experimental animals, with one dose level per group.
- Methodology:
 - Animal Model: Adult rats, rabbits, or guinea pigs are typically used. The fur is clipped from the dorsal area of the trunk 24 hours before the test.[\[12\]](#)
 - Dose Application: The substance is applied uniformly over an area of at least 10% of the body surface. The area is covered with a porous gauze dressing for 24 hours.[\[12\]](#)
 - Observation: Animals are observed for mortality and signs of toxicity for 14 days.[\[12\]](#) Skin irritation at the site of application is also evaluated.
 - Data Analysis: The dermal LD50 is determined.

Acute Inhalation Toxicity - OECD Test Guideline 403

This guideline describes the procedures for evaluating the toxicity of a substance when inhaled.

- Principle: Animals are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or nose-only exposure chamber for a defined period.
- Methodology:
 - Animal Model: Rats are the preferred species.
 - Exposure: Animals are exposed for a standard duration (typically 4 hours). The concentration of the test substance is monitored throughout the exposure period.
 - Observation: Animals are observed for mortality and clinical signs of toxicity during and after exposure for up to 14 days.
 - Data Analysis: The median lethal concentration (LC50) is determined.

Disposal Considerations

Dispose of **2-Ethylfenchol** and its container in accordance with local, regional, and national regulations.[3][6] It is recommended to use a licensed chemical waste disposal company.[1] Do not dispose of it into the sewer system.[1]

Conclusion

While **2-Ethylfenchol** is classified only as a combustible liquid, it is imperative that researchers, scientists, and drug development professionals adhere to the safety and handling guidelines outlined in this document. A thorough understanding of its properties, the consistent use of personal protective equipment, and preparedness for emergencies are essential for maintaining a safe laboratory environment. In the absence of specific toxicological data, a cautious approach based on standardized testing protocols is warranted.

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